

Physical properties of 2-Butylfuran: boiling point, density, and solubility

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Compound of Interest

Compound Name: 2-Butylfuran

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An In-depth Technical Guide to the Physical Properties of 2-Butylfuran

This technical guide provides a comprehensive overview of the core physical properties of **2-Butylfuran** (CAS No. 4466-24-4), a heterocyclic organic compound. Intended for researchers, scientists, and professionals in drug development, this document compiles essential data on its boiling point, density, and solubility. Detailed methodologies for the experimental determination of these properties are also presented to facilitate laboratory work.

Core Physical Properties of 2-Butylfuran

2-Butylfuran is a colorless liquid with a spicy aroma.^{[1][2]} It is a member of the furan class of compounds, where the hydrogen at position 2 is substituted by a butyl group.^{[1][2]}

Data Presentation

The quantitative physical properties of **2-Butylfuran** are summarized in the table below for clear reference and comparison.

Physical Property	Value	Conditions
Boiling Point	139.00 to 140.00 °C	@ 760.00 mm Hg[1][3]
59.00 °C	@ 45.00 mm Hg[3]	
146.2 °C	@ 760 mmHg[4]	
Density	0.884 to 0.890 g/cm ³	@ 25.00 °C (Specific Gravity) [3]
Water Solubility	Insoluble[1][5]	-
124.9 mg/L	-[3]	
Solubility in other solvents	Soluble in alcohol[1][3]	-
Molecular Weight	124.18 g/mol [1]	-
Molecular Formula	C ₈ H ₁₂ O[3]	-

Experimental Protocols

While specific experimental protocols for the determination of **2-Butylfuran**'s physical properties are not detailed in the reviewed literature, standard methodologies for organic compounds are applicable.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a constant at a given pressure and is a key indicator of purity.[6][7]

Method 1: Distillation A simple distillation apparatus can be used to determine the boiling point of a liquid sample of sufficient volume (typically >5 mL).

- Apparatus: Distilling flask, condenser, receiving flask, thermometer, and a heat source.
- Procedure:

- The liquid is placed in the distilling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
- The liquid is heated to a boil.
- The temperature is recorded when the vapor condensation front is stable on the thermometer bulb and there is a steady distillation rate. This temperature represents the boiling point.^[8]

Method 2: Thiele Tube (Micro Method) This method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, small test tube (e.g., Durham tube), and a sealed capillary tube.
- Procedure:
 - A few drops of the liquid are placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed in the liquid.
 - The test tube is attached to a thermometer and immersed in a Thiele tube containing heating oil.
 - The Thiele tube is gently heated. A stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is discontinued, and the apparatus is allowed to cool slowly.
 - The temperature at which the liquid just begins to be drawn into the capillary tube is recorded as the boiling point.^{[8][9]}

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is often measured using a pycnometer or a vibrating tube densimeter.

Method: Vibrating Tube Densitometer This modern instrument provides rapid and accurate density measurements.

- **Principle:** A U-shaped tube is electronically excited to vibrate at its characteristic frequency. This frequency changes when the tube is filled with a sample. The change in frequency is directly related to the density of the sample.
- **Procedure:**
 - The instrument is calibrated using two standards of known density, typically dry air and pure water.
 - The sample is injected into the clean, dry U-tube.
 - The instrument measures the oscillation period and calculates the density of the sample.
 - The temperature of the sample is precisely controlled by the instrument.[\[10\]](#)

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For organic compounds, solubility is typically tested in a range of solvents to classify the compound.

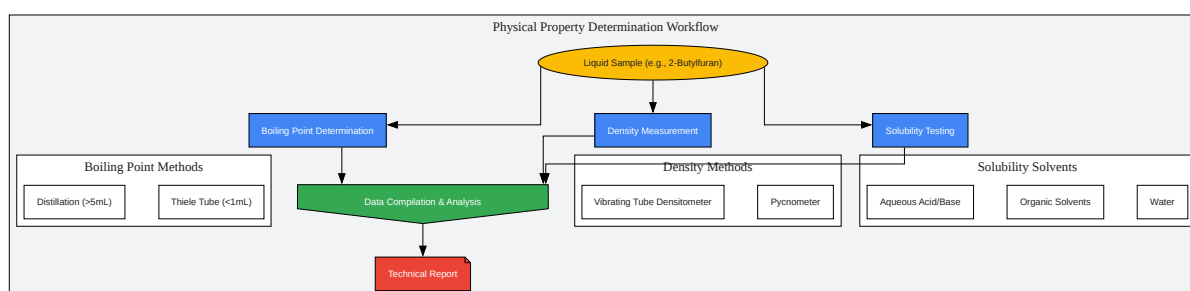
Qualitative Solubility Tests: These tests provide a general understanding of the compound's polarity and functional groups.

- **Procedure:**
 - Approximately 0.1 g of the solid or 0.2 mL of the liquid sample is added to a test tube.
 - About 3 mL of the solvent (e.g., water, 5% NaOH, 5% NaHCO₃, 5% HCl, concentrated H₂SO₄, organic solvents like ether) is added in portions, with vigorous shaking after each addition.[\[11\]](#)[\[12\]](#)

- The compound is considered soluble if it forms a homogeneous solution with no visible particles or layers.[13]
- Interpretation for **2-Butylfuran**:
 - Insoluble in water: Indicates its nonpolar character due to the butyl chain and the furan ring having limited polarity.[1][5]
 - Soluble in alcohol (e.g., ethanol): Consistent with the "like dissolves like" principle, as both are organic molecules with some degree of polarity.[1][3]

Visualizations

The following diagram illustrates a general experimental workflow for the physical characterization of an unknown liquid organic compound like **2-Butylfuran**.



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Caption: Workflow for determining the physical properties of an organic liquid.

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